

Chemical structure and properties of 3-Chlorothieno[2,3-b]pyridine

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Compound of Interest

Compound Name: 3-Chlorothieno[2,3-b]pyridine

CAS No.: 53399-36-3

Cat. No.: B8814657

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An In-Depth Technical Guide on the Chemical Structure, Synthesis, and Pharmacological Applications of **3-Chlorothieno[2,3-b]pyridine**

Executive Summary

The **3-Chlorothieno[2,3-b]pyridine** scaffold is a highly privileged pharmacophore in modern medicinal chemistry. Characterized by a fused bicyclic system comprising an electron-rich thiophene ring and an electron-deficient pyridine ring, this structural motif offers unique electronic topography and geometric constraints. As a Senior Application Scientist, I have observed that its strategic incorporation into drug candidates drastically alters lipophilicity, metabolic stability, and target binding affinity. This guide dissects the physicochemical properties, self-validating synthetic methodologies, and the causal mechanisms behind its efficacy in modulating complex biological targets, such as kinases and G-protein-coupled receptors (GPCRs).

Structural Analysis and Physicochemical Properties

The core structure of **3-chlorothieno[2,3-b]pyridine** consists of a pyridine ring fused to a thiophene ring across the b-face (the C2-C3 bond of the pyridine). The presence of the chlorine

atom at the C3 position of the thiophene ring introduces a significant inductive electron-withdrawing effect, which lowers the pKa of the pyridine nitrogen, thereby enhancing the molecule's membrane permeability and metabolic stability against oxidative degradation.

The table below summarizes the core physicochemical parameters of a widely utilized derivative, **3-Chlorothieno[2,3-b]pyridine-2-carbonitrile** (CAS: 72832-31-6), which serves as a primary building block for downstream cross-coupling and functionalization^[1].

Property	Value / Description
IUPAC Name	3-chlorothieno[2,3-b]pyridine-2-carbonitrile
CAS Number	72832-31-6
Molecular Formula	C ₈ H ₃ ClN ₂ S
Molecular Weight	194.64 g/mol
LogP (Predicted)	2.59
Physical Form	Crystalline Solid / Powder
Canonical SMILES	<chem>N#CC1=C(Cl)C2=CC=CN=C2S1</chem>

Synthetic Methodology: A Self-Validating Protocol

The synthesis of the **3-chlorothieno[2,3-b]pyridine** core demands precise regiocontrol. The most robust and scalable approach involves a two-stage process: a Gewald-type/Thorpe-Ziegler cyclization to form the 3-amino intermediate, followed by a Sandmeyer-type halogenation^{[2][3]}.

Step 1: S-Alkylation and Thorpe-Ziegler Cyclization

- **Causality & Mechanism:** The reaction begins with 2-mercapto-nicotinonitrile. The addition of a mild base (e.g., potassium carbonate) deprotonates the thiol, generating a highly nucleophilic thiolate. This thiolate attacks an

-halo ester or

-halo nitrile (e.g., chloroacetonitrile) via an

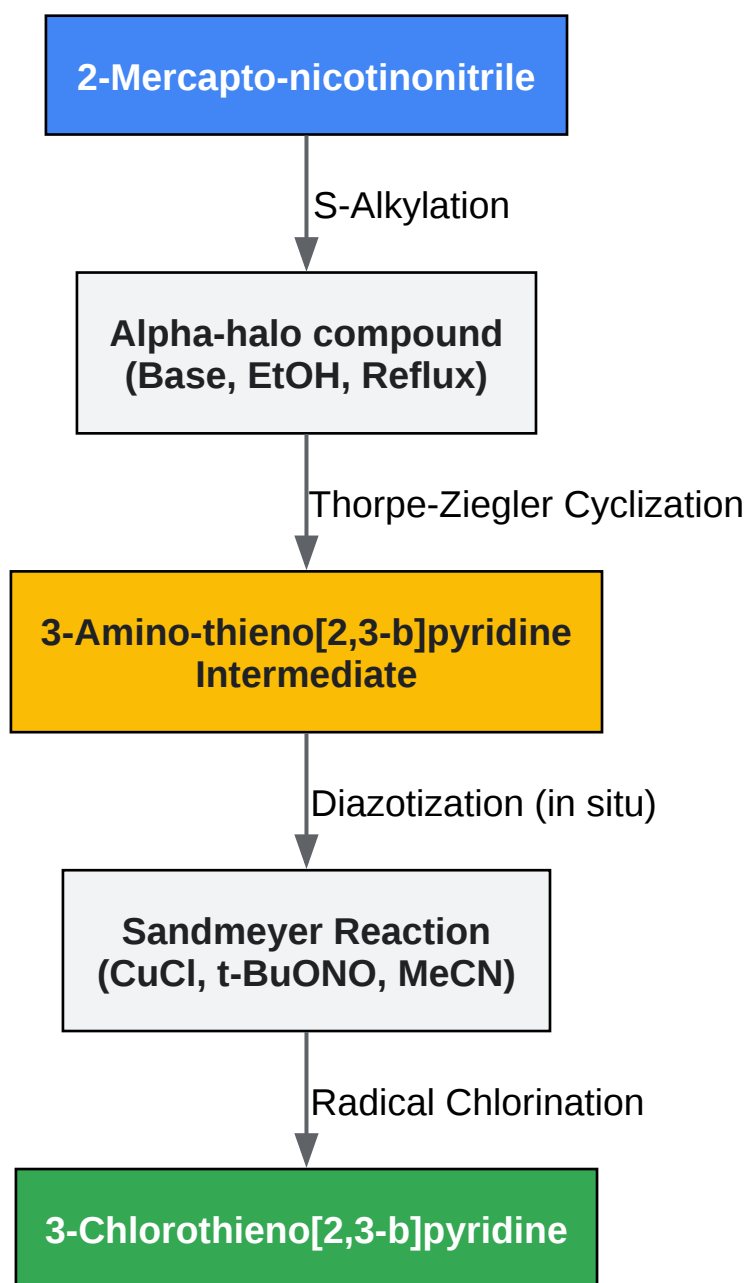
mechanism. The critical step is the subsequent Thorpe-Ziegler cyclization: the base facilitates the deprotonation of the newly formed active methylene group, which then undergoes intramolecular nucleophilic attack on the adjacent electrophilic nitrile carbon of the pyridine ring. This cascade is thermodynamically driven by the formation of the stable, aromatic thieno[2,3-b]pyridine bicyclic system.

- **Self-Validation Checkpoint:** Before proceeding, analyze the crude mixture via LC-MS. The successful formation of the 3-amino-thieno[2,3-b]pyridine intermediate is confirmed by a distinct

mass peak and the appearance of primary amine N-H stretching bands (~ 3300 and ~ 3400 cm^{-1}) in the FTIR spectrum.

Step 2: Sandmeyer Chlorination

- **Causality & Mechanism:** The 3-amino intermediate is subjected to Sandmeyer conditions using tert-butyl nitrite (t-BuONO) and Copper(I) chloride (CuCl) in anhydrous acetonitrile^[4]. The t-BuONO reacts with the primary amine to form a diazonium salt in situ. CuCl acts as a single-electron transfer (SET) catalyst, reducing the diazonium ion to an aryl radical while releasing nitrogen gas (an irreversible, entropy-driven step). The aryl radical rapidly abstracts a chlorine atom from the copper(II) species, regenerating the Cu(I) catalyst and yielding the 3-chloro derivative.
- **Self-Validation Checkpoint:** The completion of the reaction is visually indicated by the cessation of nitrogen gas evolution. TLC (Thin-Layer Chromatography) should show the complete consumption of the polar baseline amine. FTIR validation requires the total disappearance of the N-H stretching bands and the emergence of a C-Cl stretch (~ 750 cm^{-1}).



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Synthesis logic of **3-Chlorothieno[2,3-b]pyridine** via Thorpe-Ziegler and Sandmeyer reactions.

Pharmacological Applications and Medicinal Chemistry

The **3-chlorothieno[2,3-b]pyridine** scaffold is not merely a structural curiosity; it is a highly active pharmacophore utilized to target two distinct classes of proteins: Kinases and GPCRs.

Kinase Inhibition (ATP-Competitive Binding)

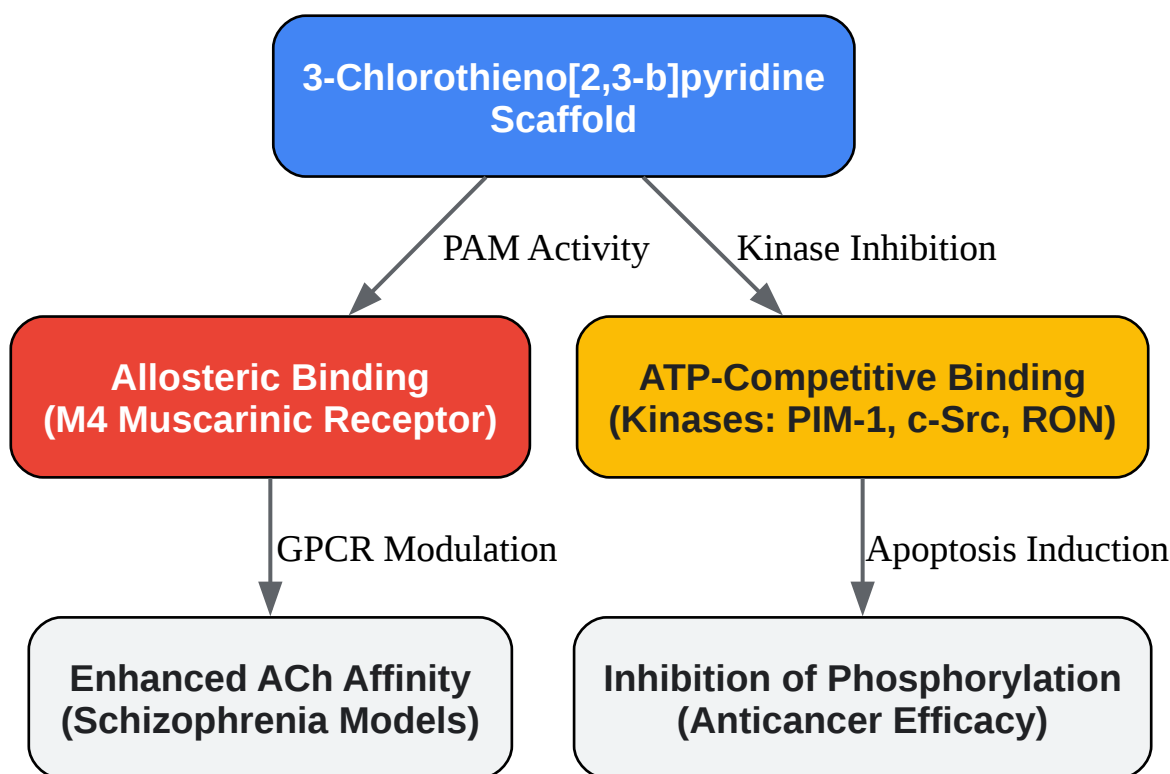
Thienopyridines are exceptional hinge-binding motifs in kinase inhibitors. The nitrogen atom of the pyridine ring acts as a critical hydrogen-bond acceptor, interacting with the backbone amide (e.g., Met or Cys residues) in the ATP-binding pocket of various kinases[5].

- **PIM-1 Kinase:** Overexpressed in hematologic cancers, PIM-1 is a serine/threonine kinase critical for cell survival. Thieno[2,3-b]pyridine derivatives have been designed as potent anticancer agents, with docking studies confirming that the bicyclic core perfectly occupies the adenine-binding pocket, yielding IC₅₀ values in the low nanomolar range (e.g., 0.019 μM) [6].
- **Tyrosine Kinases (c-Src and RON):** The scaffold has been successfully optimized to inhibit the c-Src non-receptor tyrosine kinase and tumorigenic RON splice variants. The substitution at the 3-position (such as a chlorine atom) often dictates the orientation of the molecule within the hydrophobic pocket, preventing the phosphorylation cascades that lead to tumor proliferation[5][7].

GPCR Modulation (M4 Positive Allosteric Modulators)

Beyond kinases, the scaffold is a cornerstone in the development of Positive Allosteric Modulators (PAMs) for the Muscarinic Acetylcholine Receptor subtype 4 (M4).

- **Mechanism of Action:** Compounds derived from the 3-chloro-thieno[2,3-b]pyridine core (such as the historical PAM ML253 and novel tricyclic derivatives like VU6016235) bind to an allosteric site on the M4 receptor[3][4]. The lipophilic nature of the chlorine atom at the 3-position enhances blood-brain barrier (BBB) penetration. By binding allosterically, these compounds increase the affinity and efficacy of the endogenous ligand (acetylcholine), providing a targeted therapeutic approach for treating the cognitive and psychotic symptoms of schizophrenia without the adverse effects associated with orthosteric agonism[8].



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Dual pharmacological utility of the thieno[2,3-b]pyridine scaffold in drug discovery.

Handling, Stability, and Safety Protocols

When utilizing **3-chlorothieno[2,3-b]pyridine** derivatives (such as the 2-carboxylic acid or 2-carbonitrile variants) in a laboratory setting, adherence to strict safety and stability protocols is mandatory to ensure experimental integrity[9].

- **Storage Conditions:** The compounds should be stored at Room Temperature (RT) or 2-8°C depending on the specific functional groups attached (e.g., carboxylic acids are generally stable at RT)[9][10]. They must be kept in tightly sealed, light-resistant containers under an inert atmosphere (Argon or Nitrogen) to prevent slow oxidative degradation of the thiophene sulfur.
- **Solubility Profiling:** For biological assays, the core is highly soluble in DMSO. However, to prevent precipitation in aqueous assay buffers, serial dilutions must be performed rapidly, maintaining a final DMSO concentration of

to avoid solvent-induced cytotoxicity.

- Hazard Mitigation: As per GHS classifications, halogenated thienopyridines typically carry H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation) statements[9]. Mandatory PPE includes nitrile gloves, safety goggles, and handling within a Class II chemical fume hood.

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